

Tetrindole mesylate storage conditions stability

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Compound Focus: Tetrindole mesylate

Cat. No.: S004232

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Available Data on Tetrindole Mesylate

The table below summarizes the key information gathered for **Tetrindole Mesylate**:

Parameter	Details
IUPAC Name	2,3,3a,4,5,6-Hexahydro-8-cyclohexyl-1H-pyrazino[3,2,1-j,k]carbazole mesylate [1]
Molecular Formula	$C_{20}H_{26}N_2 \cdot CH_3SO_3H$ [1]
Molecular Weight	390.54 g/mol [1]
CAS Number	170964-68-8 [1]
Biological Activity	Selective Monoamine Oxidase A (MAO-A) inhibitor; novel antidepressant [1].
Purity	≥99% (HPLC) [1]
Storage Condition	Store at RT (Room Temperature) [1].
Ki Value for MAO-A	$2.43 \pm 0.15 \mu M$ (from enzyme kinetics with wild-type MAO A) [2]

Experimental Protocol for MAO-A Inhibition

The search results include a scientific study that used **Tetrindole Mesylate**, which allows for the reconstruction of a key experimental protocol [2].

1. Objective To determine the inhibition constant (K_i) of **Tetrindole Mesylate** against human Monoamine Oxidase A (MAO A) in a membrane-bound form.

2. Materials and Equipment

- **Enzyme Source:** Mitochondrial membrane particles containing human MAO A.
- **Inhibitor:** **Tetrindole Mesylate**.
- **Substrate:** Kynuramine (as used in the associated study).
- **Buffer:** Potassium phosphate buffer.
- **Equipment:** Spectrofluorometer or other suitable instrumentation for kinetic assays.

3. Methodology Step 1: Preparation of Membranes

- Isolate mitochondrial membrane particles expressing wild-type or relevant mutant forms of MAO A.
- Determine the active enzyme concentration in the membrane preparation via titration with a known irreversible inhibitor like clorgyline [2].

Step 2: Kinetic Assay

- Set up a series of reactions containing the membrane-bound MAO A and varying concentrations of the substrate (kynuramine) in potassium phosphate buffer.
- For inhibition assays, pre-incubate the enzyme with a fixed concentration of **Tetrindole Mesylate** across the different substrate concentrations.
- Initiate the reaction and monitor the formation of the fluorescent reaction product (4-hydroxyquinoline) over time.

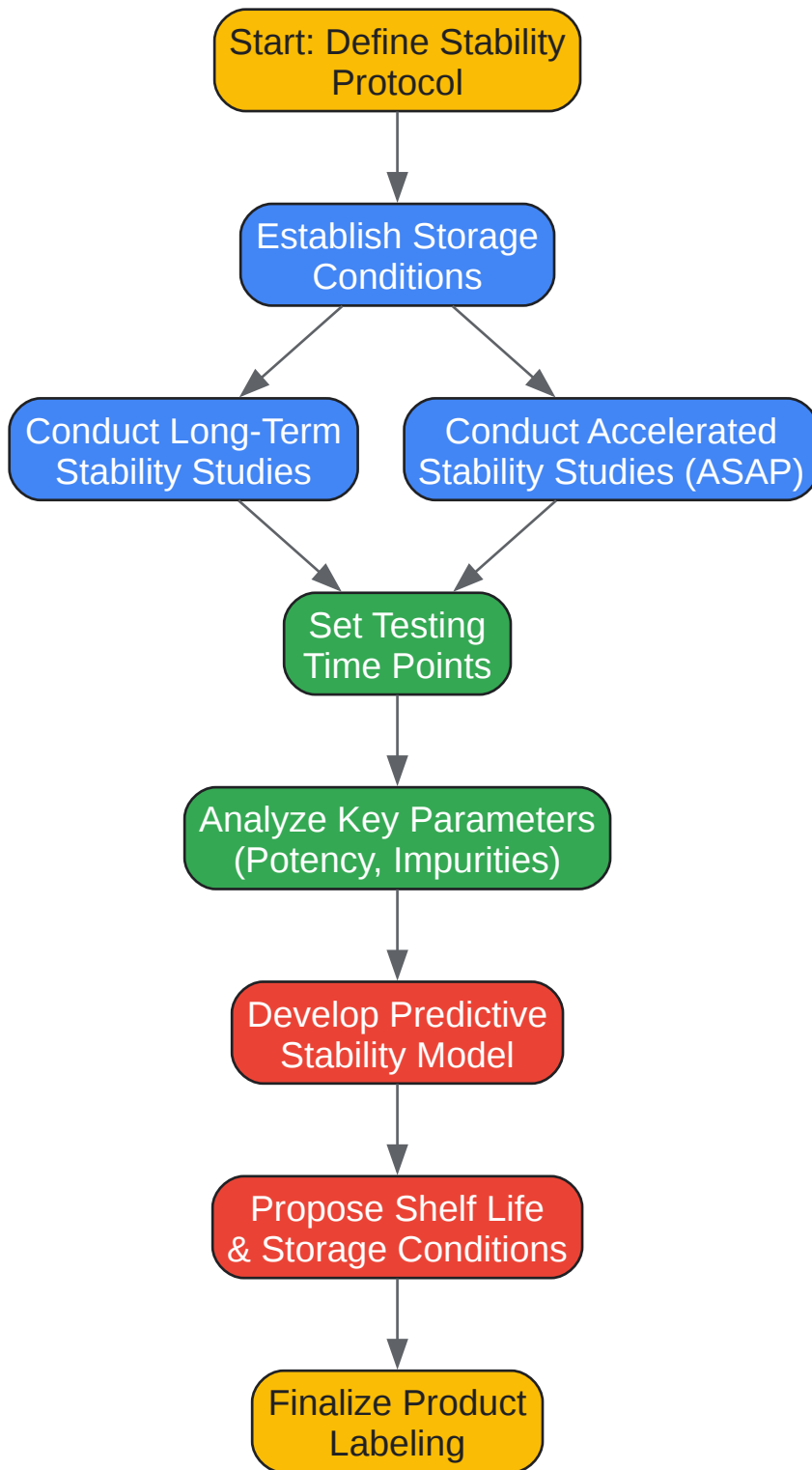
Step 3: Data Analysis

- Calculate initial reaction velocities (V_0) for each substrate and inhibitor condition.
- Plot the data using Lineweaver-Burk or other non-linear regression methods.
- Determine the Michaelis-Menten constant (K_m) and maximum velocity (V_{max}) for the uninhibited enzyme.
- Analyze the changes in K_m and V_{max} in the presence of **Tetrindole Mesylate** to ascertain the mode of inhibition (e.g., competitive, non-competitive).

- Calculate the inhibition constant (K_i) using appropriate equations for the determined inhibition mode. The cited study reports a K_i of $2.43 \pm 0.15 \mu\text{M}$ for the wild-type enzyme [2].

Stability Testing Workflow

While specific stability data for **Tetrindole Mesylate** is not provided, the following diagram illustrates the general workflow for establishing stability protocols based on regulatory guidelines, which can be applied to this compound [3] [4].



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Figure 1: A generalized workflow for drug stability testing based on ICH guidelines and predictive modeling approaches [3] [4].

Recommendations for Researchers

Given the lack of public data, here are steps you can take:

- **Consult the Certificate of Analysis (CoA):** Always refer to the specific CoA provided by the supplier (e.g., Tocris) with your batch of **Tetrindole Mesylate**, as it contains the most accurate and batch-specific storage and stability information [1].
- **Apply General Principles:** In the absence of specific data, adhere to the supplier's general instruction to "**Store at RT**" and follow standard practices for handling chemical reagents: protect from moisture, store in a desiccator, and avoid prolonged exposure to light [1].
- **Conduct Original Stability Studies:** For critical drug development work, you will need to design and conduct your own stability studies following ICH Q1 guidelines [3]. This involves:
 - **Long-term studies:** Storing the drug substance at the intended storage condition (e.g., 25°C/60% relative humidity) and testing it over its proposed shelf life [3].
 - **Accelerated studies:** Storing the drug at elevated temperatures and humidity (e.g., 40°C/75% RH) to rapidly predict degradation pathways and establish a tentative shelf life [4].

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References

1. Tetrindole mesylate | CAS 170964-68-8 [tocris.com]
2. Mutagenic Probes of the Role of Serine 209 on the Cavity ... [pmc.ncbi.nlm.nih.gov]
3. ICH Q1 guideline on stability testing of drug substances and ... [ema.europa.eu]
4. Accelerated Predictive Stability Testing [pmc.ncbi.nlm.nih.gov]

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